

Technical Guide: Physical Properties of (R)-(+)-1-Boc-3-aminopyrrolidine

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Compound of Interest

Compound Name: 1-Boc-3-aminopyrrolidine

Cat. No.: B065108

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Introduction

(R)-(+)-1-Boc-3-aminopyrrolidine, with the CAS Number 147081-49-0, is a chiral pyrrolidine derivative that serves as a critical building block in modern organic synthesis and medicinal chemistry.^[1] Its structural features, including a stereocenter and a tert-butoxycarbonyl (Boc) protecting group, make it a valuable intermediate in the development of complex pharmaceutical compounds.^{[1][2]} The Boc group provides stability and allows for selective deprotection under mild conditions, facilitating further functionalization of the amino group. This compound is particularly noted for its role in the synthesis of novel therapeutics, including Histamine H3 receptor antagonists.^{[3][4]} An in-depth understanding of its physical properties is paramount for its effective handling, characterization, and application in research and development.

Physical and Chemical Properties

A comprehensive summary of the key physical and chemical properties of (R)-(+)-1-Boc-3-aminopyrrolidine is presented below. These parameters are essential for designing synthetic routes, ensuring purity, and establishing safe handling and storage protocols.

Property	Value	Reference(s)
CAS Number	147081-49-0	[1][3][5]
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	[1][3][5]
Molecular Weight	186.25 g/mol	[1][3][6]
Appearance	Colorless to light yellow liquid or white solid	[1]
Melting Point	70-75 °C (as a solid)	
Boiling Point	243-244 °C (lit.) 95-98 °C at 5 mmHg (lit.)	[1][3]
Density	1.098 g/mL at 25 °C (lit.) 1.10 g/mL (lit.)	[1][3]
Refractive Index (n _{20/D})	1.472 (lit.)	[3][4]
Optical Rotation ([α] _{D20})	+3 to +4° (c=1 in Chloroform)	[1][7]
Purity	≥97% (Assay)	[1][3]
Solubility	Soluble in organic solvents like methanol and dichloromethane; sparingly soluble in water.	
Storage Conditions	Store at 0-8 °C. Keep Cold. Air Sensitive.	[1]

Experimental Protocols

The accurate determination of physical properties is crucial for the quality control and characterization of (R)-(+)-**1-Boc-3-aminopyrrolidine**. The following sections detail the standard methodologies for measuring the key parameters listed above.

Melting Point Determination

The melting point is determined to assess the purity of the compound, with pure substances exhibiting a sharp melting range.^[1]

- Apparatus: Thiele tube or a digital melting point apparatus (e.g., Mel-Temp).^[1]
- Procedure:
 - A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.^{[3][5]}
 - The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[1]
 - The assembly is placed in a heating bath (e.g., mineral oil in a Thiele tube) or a calibrated heating block.^[1]
 - The sample is heated slowly and uniformly, at a rate of approximately 1-2°C per minute, especially near the expected melting point.^[1]
 - The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting range is reported as T1-T2.^{[5][8]}

Boiling Point Determination

The boiling point is measured at a specific pressure and is a key identifier for liquid compounds.

- Apparatus: Thiele tube or a micro boiling point apparatus.^{[6][9]}
- Procedure (Thiele Tube Method):
 - A small volume (approx. 0.5 mL) of the liquid is placed into a small test tube.^[9]
 - A capillary tube, sealed at one end, is inverted and placed into the test tube.^[6]
 - The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., paraffin oil).^{[6][9]}

- Heating is continued until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[6\]](#)[\[9\]](#)
- The heat source is removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[6\]](#)[\[9\]](#) This temperature corresponds to the point where the vapor pressure of the liquid equals the external atmospheric pressure.[\[6\]](#)

Optical Rotation Measurement

Optical rotation is a critical measure for chiral compounds, confirming the enantiomeric identity.

- Apparatus: Polarimeter.[\[10\]](#)[\[11\]](#)
- Procedure:
 - A solution of the compound is prepared at a known concentration (e.g., 1 g/100 mL) in a suitable solvent (e.g., Chloroform).[\[12\]](#)
 - The polarimeter sample tube is filled with the solution, ensuring no air bubbles are present. The length of the tube is noted (typically in decimeters).[\[12\]](#)
 - A beam of plane-polarized light (commonly from a sodium D-line source at 589 nm) is passed through the sample.[\[13\]](#)
 - The analyzer is rotated until the minimum light transmission is observed, and the angle of rotation (α) is recorded.[\[11\]](#)[\[12\]](#)
 - The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.[\[12\]](#)

Density Determination

Density is a fundamental physical property representing the mass per unit volume.

- Apparatus: Graduated cylinder and a balance.[\[2\]](#)[\[14\]](#)

- Procedure:
 - The mass of an empty, dry graduated cylinder is measured and recorded.[\[14\]](#)[\[15\]](#)
 - A known volume of the liquid (e.g., 10 mL) is added to the graduated cylinder.[\[2\]](#)[\[15\]](#)
 - The mass of the graduated cylinder containing the liquid is measured.[\[14\]](#)[\[15\]](#)
 - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.[\[14\]](#)[\[15\]](#)
 - The density is calculated by dividing the mass of the liquid by its volume ($\rho = m/V$).[\[2\]](#)[\[14\]](#)

Refractive Index Measurement

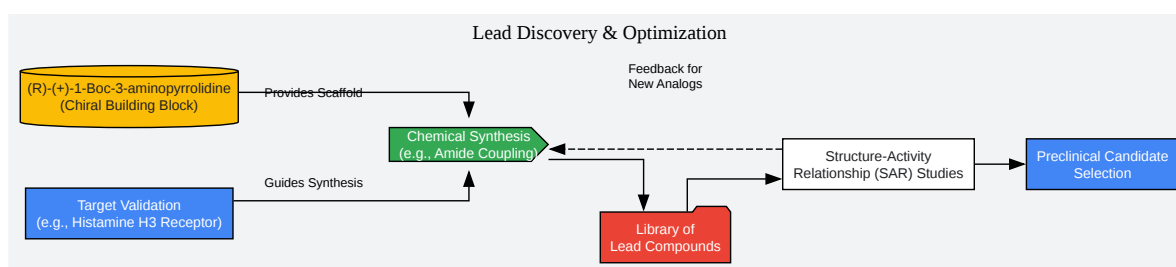
The refractive index is a measure of how light propagates through the substance and is useful for identification and purity assessment.

- Apparatus: Abbe refractometer.[\[16\]](#)[\[17\]](#)
- Procedure:
 - The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.[\[18\]](#)
 - A few drops of the liquid sample are placed on the lower prism.[\[18\]](#)
 - The prisms are closed, and the light source is positioned.
 - While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark fields is sharp and centered in the crosshairs.[\[16\]](#)[\[18\]](#)
 - The refractive index value is read from the instrument's scale. The measurement is typically performed at a standard temperature, often 20°C, controlled by a water bath connected to the refractometer.[\[16\]](#)

Application in Drug Development Workflow

(R)-(+)-**1-Boc-3-aminopyrrolidine** is a key intermediate in the drug discovery pipeline, particularly in the synthesis of lead compounds for optimization.[19] Its chiral pyrrolidine scaffold is a common feature in many biologically active molecules, including antagonists for the Histamine H3 receptor, which are investigated for various neurological disorders.[4][20]

The following diagram illustrates a generalized workflow where this intermediate is utilized in the lead optimization phase of drug discovery.



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Caption: Workflow for Lead Optimization using (R)-(+)-**1-Boc-3-aminopyrrolidine**.

This workflow begins with a validated biological target. (R)-(+)-**1-Boc-3-aminopyrrolidine** is then used as a chiral building block in various chemical reactions to synthesize a library of new compounds.[19] These compounds are screened, and their structure-activity relationships (SAR) are studied to provide feedback for the design and synthesis of improved analogs. This iterative process ultimately leads to the selection of a preclinical candidate with optimal potency, selectivity, and drug-like properties.[21][22]

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